

# Operational Disposal Guide: 3-Chloro-4-(pyridin-4-yloxy)aniline

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## Compound of Interest

Compound Name: 3-Chloro-4-(pyridin-4-yloxy)aniline

CAS No.: 630125-41-6

Cat. No.: B2920243

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## Executive Summary & Immediate Directive

Do not dispose of **3-Chloro-4-(pyridin-4-yloxy)aniline** down the drain or in municipal trash.

This compound is a halogenated heteroaryl amine. Its structural integration of a pyridine ring, an ether linkage, and a chlorinated aniline moiety necessitates high-temperature incineration with flue gas scrubbing. Improper disposal poses significant risks of aquatic toxicity and the formation of dioxins or toxic nitrogen oxides (NOx) during uncontrolled combustion.

Primary Disposal Path: High-Temperature Incineration (Rotary Kiln) at a licensed TSD (Treatment, Storage, and Disposal) facility.

## Hazard Profile & Waste Characterization

Before initiating disposal, the waste must be accurately characterized to ensure regulatory compliance (RCRA/EPA) and safety.

## Chemical Identity[1][2]

- Chemical Name: **3-Chloro-4-(pyridin-4-yloxy)aniline**
- CAS Number: 524955-09-7 (Isomer/Analog reference)
- Molecular Formula: C<sub>11</sub>H<sub>9</sub>ClN<sub>2</sub>O
- Waste Class: Halogenated Organic / Nitrogenous Base

## Critical Hazards

| Hazard Category | Signal Word | Hazard Statement                                                                              | Operational Implication                         |
|-----------------|-------------|-----------------------------------------------------------------------------------------------|-------------------------------------------------|
| Acute Toxicity  | DANGER      | Toxic if swallowed, in contact with skin, or inhaled (H301+H311+H331).<br><a href="#">[1]</a> | Use full PPE (Tyvek, Nitrile gloves, N95/P100). |
| Environmental   | WARNING     | Very toxic to aquatic life with long-lasting effects (H410).                                  | Zero tolerance for sewer discharge.             |
| Combustion      | WARNING     | Releases HCl, NOx, and COx upon decomposition.                                                | Incineration requires acid gas scrubbing.       |

## Regulatory Classification (RCRA)

While this specific isomer may not be explicitly "P-listed" or "U-listed" by name in 40 CFR 261.33, it shares structural homology with p-Chloroaniline (P024).

- Conservative Classification: Treat as RCRA Hazardous Waste.
- Waste Code Recommendation: If not strictly listed, characterize as D000 (Non-listed Hazardous) but manage under Halogenated Solvents/Organics profiles. Check state-specific regulations which may be stricter (e.g., California).

## Operational Handling Procedures

## Segregation Logic

Chemical incompatibility can lead to fires or toxic gas evolution. Follow this segregation matrix:

- COMPATIBLE: Halogenated solvents (Methylene chloride), Non-halogenated organics (if approved by TSD), Other stable organic amines.
- INCOMPATIBLE (DO NOT MIX):
  - Strong Acids: May react with the pyridine/aniline nitrogen to form salts, potentially generating heat.
  - Strong Oxidizers: Risk of violent reaction or fire.
  - Aqueous Waste: Keep separate to minimize disposal costs and prevent hydrolysis issues.

## Packaging & Labeling

- Container: Use High-Density Polyethylene (HDPE) or Amber Glass bottles. Avoid metal containers if acidic impurities are suspected.
- Labeling:
  - Primary Label: "HAZARDOUS WASTE - Halogenated Organic Solid."
  - Constituents: Explicitly list "**3-Chloro-4-(pyridin-4-yloxy)aniline**" and approximate % composition.
  - Hazard Checkbox: Mark "Toxic" and "Environmental Hazard."

## Spill Response Protocol

In the event of a spill, immediate containment is required to prevent environmental release.

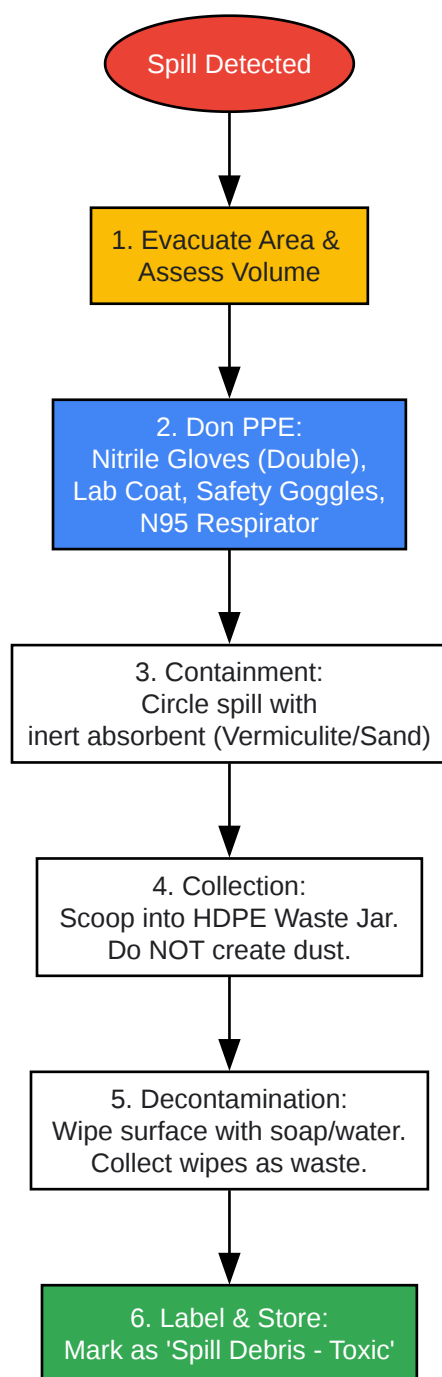


Figure 1: Emergency Spill Response Workflow for Toxic Solids

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## Final Disposition & Transport

### Transport Information (DOT)

When transferring waste to a licensed hauler, ensure the shipping manifest reflects the following:

- UN Number: UN 2811
- Proper Shipping Name: Toxic solid, organic, n.o.s. (**3-Chloro-4-(pyridin-4-yloxy)aniline**)
- Hazard Class: 6.1
- Packing Group: III (assuming lower toxicity) or II (conservative approach).
- Labels: "POISON" (Class 6) and "MARINE POLLUTANT" (if >5kg).

## Destruction Method: Incineration

The only acceptable destruction method is Rotary Kiln Incineration at a permitted facility.

- Mechanism: Thermal oxidation breaks the C-Cl and C-N bonds.
- Critical Parameters:
  - Temperature: >1100°C (2000°F) to ensure destruction of the halogenated ring.
  - Residence Time: >2 seconds.
  - Scrubbing: Flue gas must pass through a caustic scrubber (NaOH) to neutralize Hydrogen Chloride (HCl) gas generated from the chlorine atom.

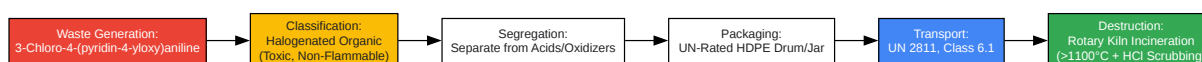


Figure 2: Cradle-to-Grave Disposal Pathway

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## References

- U.S. Environmental Protection Agency (EPA). Hazardous Waste Characteristics: A User-Friendly Reference Document. (Defining Characteristic Wastes). [[Link](#)]
- PubChem.Compound Summary: **3-Chloro-4-(pyridin-4-yloxy)aniline**. National Library of Medicine. [[Link](#)](Note: General compound search used for structural verification).

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## Sources

- 1. [echemi.com](https://www.echemi.com) [[echemi.com](https://www.echemi.com)]
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